

safety and handling precautions for Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

Cat. No.: B168025

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An In-depth Technical Guide to the Safe Handling of Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate

This guide provides comprehensive safety and handling information for **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**, geared towards researchers, scientists, and professionals in drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following information is synthesized from data on structurally similar molecules, including other benzyl esters and compounds containing the 4-methylbenzenesulfonate (tosylate) group.

Hazard Identification and Classification

Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate is anticipated to present hazards similar to related compounds, which include skin, eye, and respiratory irritation.

GHS Hazard Statements: Based on analogous compounds, the following hazard statements are likely applicable:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Signal Word: Warning[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Precautionary Statements: A comprehensive list of precautionary statements has been compiled from related safety data sheets:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2][3][4]
P264	Wash skin thoroughly after handling.[1][3][4][5]
P271	Use only outdoors or in a well-ventilated area.[1][3][4][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3][4][5][6][7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][3][4][6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3][4][5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][3][5][6]
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[1][3]
P332+P313	If skin irritation occurs: Get medical advice/attention.[1][3][6]
P337+P313	If eye irritation persists: Get medical advice/attention.[1][3]
P362	Take off contaminated clothing and wash before reuse.[1][3][6]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1][4][5]
P405	Store locked up.[1][3][4][8]
P501	Dispose of contents/container to an approved waste disposal plant.[1][3]

Exposure Controls and Personal Protection

Proper engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure.

Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#) Use of a chemical fume hood is recommended.
- Ensure eyewash stations and safety showers are readily accessible.[\[10\]](#)

Personal Protective Equipment (PPE):

PPE	Specifications
Eye/Face Protection	Safety glasses with side shields or goggles are required. [2] [6] [7] A face shield may be necessary for splash hazards. [2] [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. [2] [6] [7] Inspect gloves for integrity before use. [2] [7] A lab coat or chemical-resistant apron is necessary to prevent skin contact. [11]
Respiratory Protection	If dusts or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended. [7] [11]

Handling and Storage

Safe Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[9\]](#)
- Do not ingest or inhale.[\[11\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.[1]
- Minimize dust generation.[1][9]

Storage Conditions:

- Store in a tightly closed container.[1][8]
- Keep in a cool, dry, and well-ventilated area.[1][6][10]
- Store away from heat and sources of ignition.[1][6][11]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air.[1][3][6][8][10] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [3][8][10]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes.[3][8][11] Remove contaminated clothing and shoes. [3][8][11] Seek medical attention if irritation persists.[1][3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3][6][8][11] Remove contact lenses if present and easy to do.[1][3][6] Seek immediate medical attention.[3][8]
Ingestion	Do NOT induce vomiting.[3][8][10][11] Rinse mouth with water.[3][8][10] Seek immediate medical attention.[3][8][10][11]

Accidental Release Measures

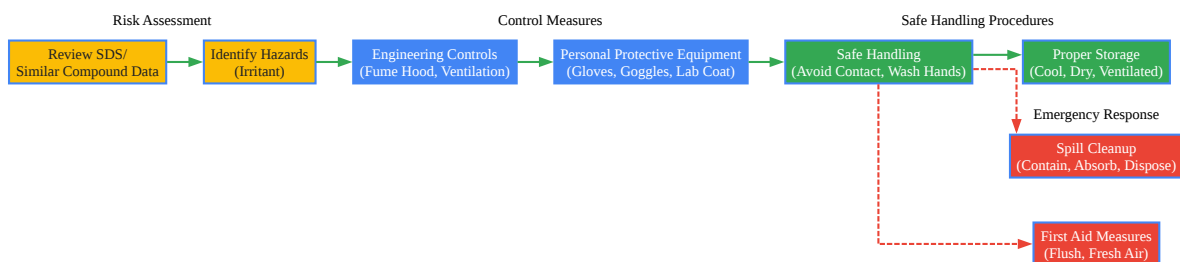
Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

Spill Response Protocol:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation of the spill area.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.^{[6][11]}
- Collect: Carefully sweep or scoop up the absorbed material into a suitable, labeled container for disposal.^{[1][9][10]}
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.^{[1][6]}

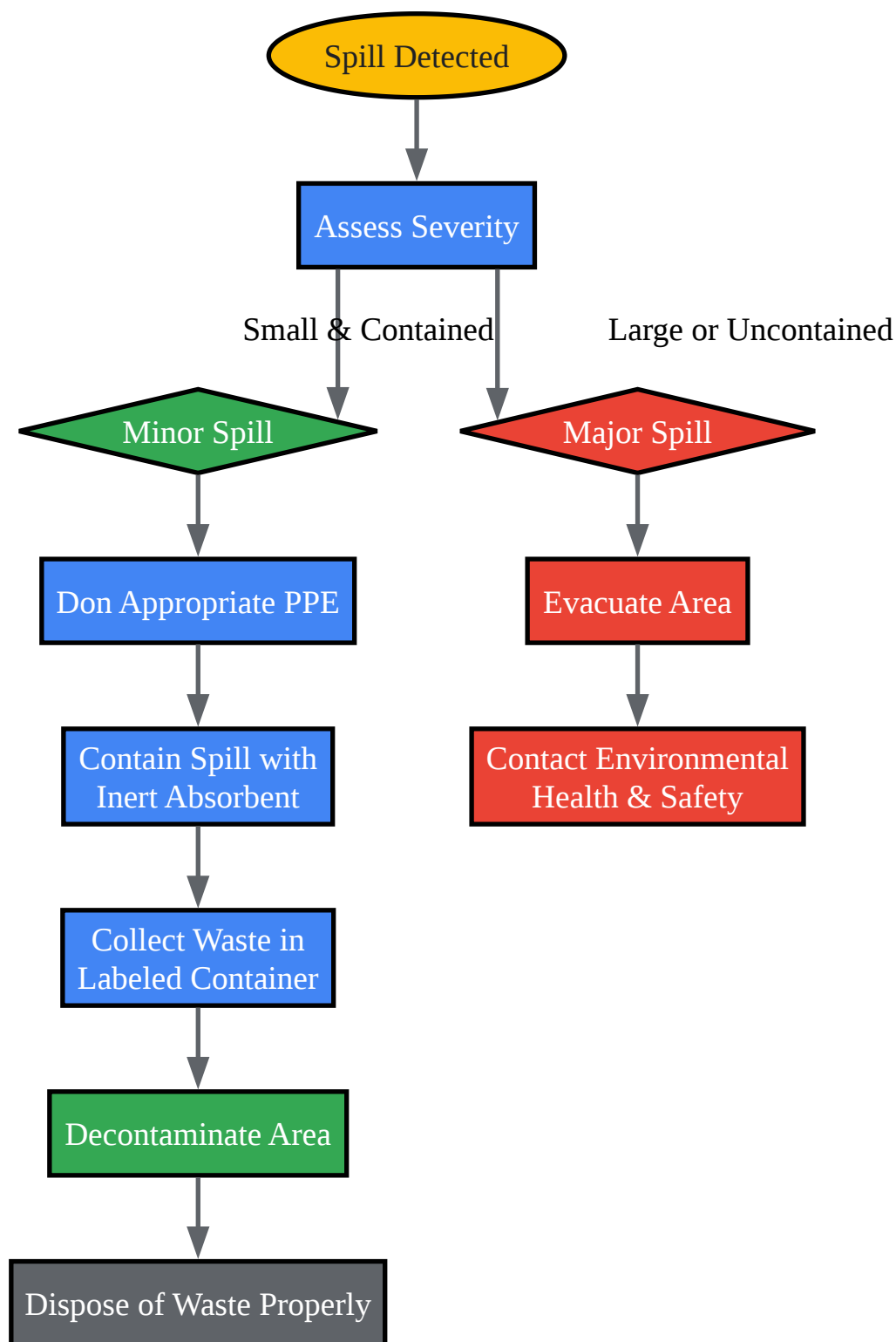
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**.



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Caption: Hazard Mitigation Workflow for **Benzyl 2-(2-aminoacetamido)acetate 4-methylbenzenesulfonate**.



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